

Application Note: Forced Swim Test Protocol Using Amitriptyline as a Positive Control

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Compound of Interest

Compound Name: Amitriptyline

Cat. No.: B15606963

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Introduction

The Forced Swim Test (FST), also known as the Porsolt test, is a widely utilized behavioral assay in rodents to assess depressive-like states and to screen for potential antidepressant compounds.^{[1][2]} The test is predicated on the observation that when placed in an inescapable cylinder of water, rodents will eventually cease active escape behaviors and adopt an immobile posture.^{[1][3]} This immobility is interpreted as a state of behavioral despair. A wide range of clinically effective antidepressant drugs have been shown to reduce this immobility time, making the FST a valuable tool in preclinical drug development.^[1]

Amitriptyline, a tricyclic antidepressant (TCA), is frequently used as a positive control in the FST due to its robust and reproducible effects. Its primary mechanism of action involves the inhibition of serotonin and norepinephrine reuptake in the synaptic cleft, thereby enhancing neurotransmission. This application note provides a detailed protocol for conducting the Forced Swim Test in rats using **amitriptyline** as a positive control, including data presentation and a summary of the underlying signaling pathways.

Materials and Methods

Animals

- Male Wistar or Sprague-Dawley rats (200-250g)

- Animals should be housed in groups of 2-4 per cage under a standard 12-hour light/dark cycle with ad libitum access to food and water.
- Allow at least one week of acclimatization to the housing facility before the start of the experiment.

Apparatus

- A transparent Plexiglas cylinder (40-50 cm high, 20 cm in diameter).
- The cylinder should be filled with water (23-25°C) to a depth of 30 cm, which prevents the rat from touching the bottom with its hind paws or tail.^[4]
- A video camera for recording the sessions for later analysis.
- Towels and a warming lamp for drying the animals after the swim sessions.

Reagents

- **Amitriptyline** hydrochloride (Sigma-Aldrich or equivalent)
- Saline solution (0.9% NaCl), sterile

Experimental Protocols

Drug Preparation

- Prepare a stock solution of **amitriptyline** hydrochloride in sterile saline. For a 10 mg/kg dose, a 1 mg/mL solution is typically used.
- Ensure the solution is well-dissolved and at room temperature before administration.

Forced Swim Test Procedure

The FST is conducted over two consecutive days: a pre-test session (Day 1) and a test session (Day 2).^[5]

Day 1: Pre-test Session (Habituation)

- Gently place each rat individually into the swim cylinder for a 15-minute period.^[5]

- After 15 minutes, remove the rat from the water, gently dry it with a towel, and place it in a warm holding cage for a few minutes before returning it to its home cage.
- This session is for habituation and is not scored for depressive-like behavior.

Day 2: Test Session

- Randomly assign the animals to two groups:
 - Vehicle Control Group: Receives a saline injection.
 - **Amitriptyline** Group: Receives an **amitriptyline** injection (e.g., 10 mg/kg or 15 mg/kg).[6]
- Administer the saline or **amitriptyline** via intraperitoneal (IP) injection 60 minutes before the test session.
- Gently place each rat into the swim cylinder for a 5-minute test session.
- Record the entire 5-minute session using a video camera for subsequent behavioral scoring.
- After the session, remove, dry, and return the animal to its home cage as on Day 1.

Behavioral Scoring

The 5-minute test session is typically scored for the duration of three distinct behaviors:

- Immobility: The rat remains floating with only minor movements necessary to keep its head above water.
- Swimming: The rat actively moves around the cylinder, including paddling with its paws.
- Climbing: The rat makes active, forceful upward movements with its forepaws against the cylinder wall.

A trained observer, blind to the experimental conditions, should score the videos. The total duration (in seconds) spent in each of the three behaviors is recorded.

Data Presentation

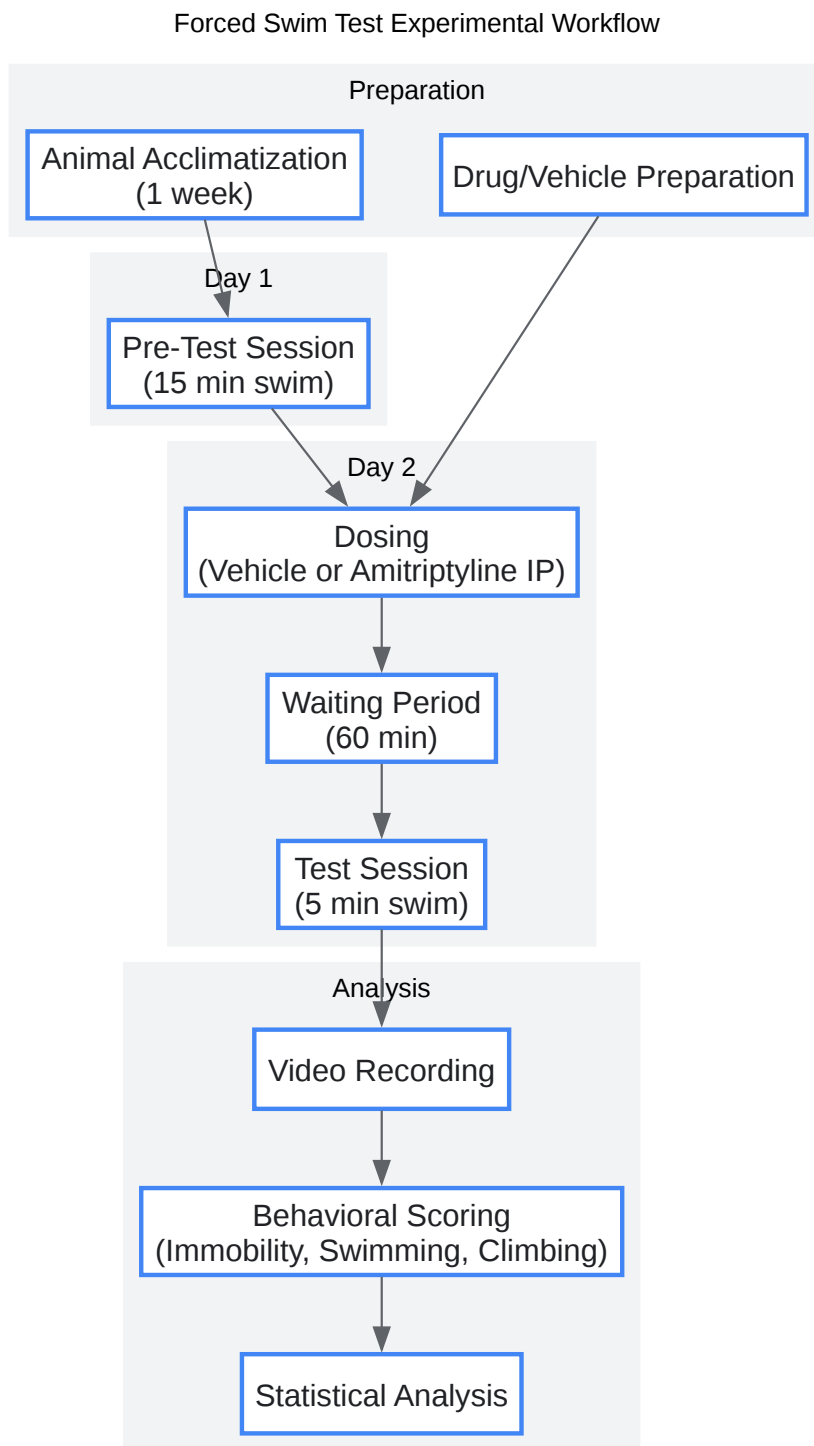
The following table summarizes representative data from a Forced Swim Test experiment comparing a vehicle-treated control group to an **amitriptyline**-treated group. The data illustrates the expected outcomes of the experiment.

Treatment Group	Dose	Immobility Time (s)	Swimming Time (s)	Climbing Time (s)
Vehicle Control	-	185 ± 15	95 ± 10	20 ± 5
Amitriptyline	15 mg/kg	110 ± 12	80 ± 9	110 ± 14

Data are presented as mean ± SEM and are hypothetical, based on typical results reported in the literature.[\[5\]](#)[\[6\]](#)

Mandatory Visualizations

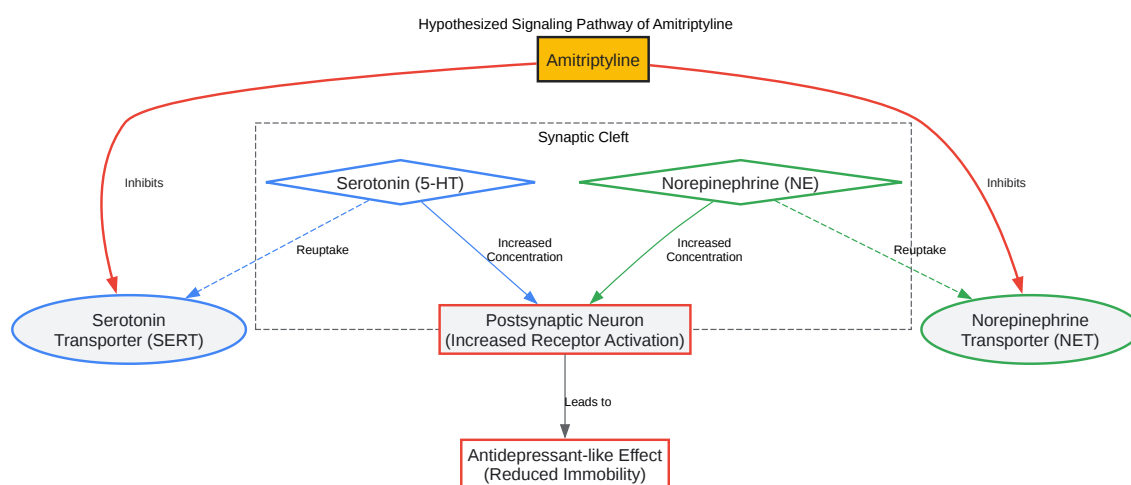
Experimental Workflow



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Caption: Workflow of the Forced Swim Test using **amitriptyline**.

Signaling Pathway of Amitriptyline



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Caption: **Amitriptyline**'s mechanism of action in the synapse.

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